

Application Note: Cell-Based Evaluation of 4-Methoxypyridine-3-Carbothioamide

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Compound of Interest

Compound Name: 4-methoxypyridine-3-carbothioamide

CAS No.: 435271-27-5

Cat. No.: B2901211

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Introduction & Mechanistic Rationale

4-methoxypyridine-3-carbothioamide occupies a unique chemical space between the anti-tubercular drug Ethionamide (2-ethylpyridine-4-carbothioamide) and the cytotoxic agent Thionicotinamide (pyridine-3-carbothioamide).

Mechanistic Hypothesis

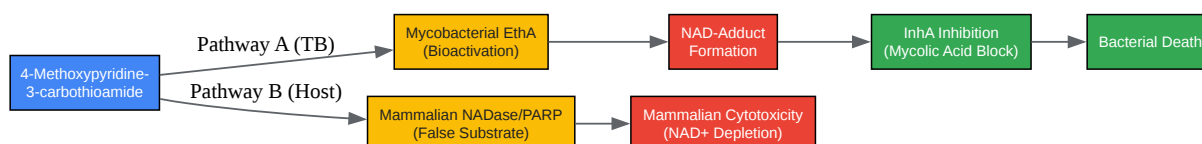
To design valid assays, we must interrogate two potential Mechanisms of Action (MOA):

- The "Ethionamide" Pathway (Anti-TB): Thioamides often act as prodrugs requiring bioactivation by the mycobacterial monooxygenase EthA. The activated radical forms an adduct with NAD⁺, inhibiting the enoyl-ACP reductase InhA, effectively blocking mycolic acid synthesis.
- The "Thionicotinamide" Pathway (Mammalian Toxicity): The 3-carbothioamide position mimics Nicotinamide. This can lead to the formation of toxic NAD analogs via NAD⁺

glycohydrolase (CD38) or PARP enzymes, causing ATP depletion and cytotoxicity in mammalian cells.

Experimental Goal: Determine if the 4-methoxy substituent directs selectivity toward bacterial killing (InhA inhibition) or mammalian toxicity (NAD⁺ salvage interference).

Mechanistic Pathway Diagram



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Caption: Dual mechanistic potential of pyridine-3-carbothioamides. Pathway A represents the desired anti-tubercular efficacy; Pathway B represents off-target mammalian toxicity.

Experimental Workflow Summary

Assay Type	Primary Readout	Biological System	Critical Endpoint
Primary Screen	Resazurin Microtiter Assay (REMA)	<i>M. tuberculosis</i> (H37Rv)	MIC ₅₀ / MIC ₉₀
Counter-Screen	Metabolic Viability (MTT/ATP)	HepG2 or Vero Cells	CC ₅₀ (Cytotoxicity)
Functional	Intracellular Replication	THP-1 Macrophages	Log ₁₀ CFU Reduction
Mechanistic	NAD ⁺ Quantification	Mammalian Lysate	NAD ⁺ /NADH Ratio

Protocol 1: Resazurin Microtiter Assay (REMA) for *M. tuberculosis*

Rationale: Thioamides are bacteriostatic/bactericidal. Resazurin (Alamar Blue) provides a sensitive, colorimetric/fluorometric readout of metabolic activity, avoiding the radioactive hazards of BACTEC systems.

Reagents & Materials[1][2][3][4][5][6][7][8]

- Strain: *M. tuberculosis* H37Rv (or surrogate *M. smegmatis* mc²155 for BSL-2 screening).
- Media: Middlebrook 7H9 broth supplemented with 10% OADC (Oleic acid, Albumin, Dextrose, Catalase), 0.2% glycerol, and 0.05% Tween-80.
- Compound: **4-methoxypyridine-3-carbothioamide** (Dissolve in 100% DMSO to 10 mM stock).
- Controls:
 - Positive: Isoniazid (MIC ~0.05 µg/mL) or Ethionamide (MIC ~0.5 µg/mL).
 - Negative: 1% DMSO vehicle.
- Indicator: Resazurin sodium salt (0.02% w/v in water).

Step-by-Step Methodology

- Inoculum Preparation:
 - Grow *Mtb* H37Rv to mid-log phase (OD₆₀₀ 0.6–0.8).
 - Dilute culture in 7H9 media to a theoretical OD₆₀₀ of 0.001 (~10⁵ CFU/mL).
- Plate Setup (96-well Black/Clear Bottom):
 - Add 100 µL of 7H9 media to all wells.
 - Serial Dilution: Add 100 µL of 4-OMe-P3C (200 µM) to Column 2. Perform 2-fold serial dilutions across to Column 10. Discard final 100 µL.
 - Final Concentration Range: 100 µM down to 0.19 µM.

- Add 100 μ L of diluted bacterial inoculum to all wells (Columns 2–11).
- Column 11: Growth Control (Bacteria + DMSO).
- Column 12: Sterility Control (Media only).
- Incubation:
 - Seal plates with breathable membrane. Incubate at 37°C for 5 days (*M. smegmatis*: 24 hours).
- Development:
 - Add 30 μ L of Resazurin solution to each well.
 - Incubate for an additional 24–48 hours.
 - Readout: Measure Fluorescence (Ex 530 nm / Em 590 nm) or Visual Score (Blue = No Growth, Pink = Growth).
- Data Analysis:
 - Calculate % Inhibition:
 - Fit data to a Sigmoidal Dose-Response model (GraphPad Prism) to determine MIC₅₀.

Protocol 2: Mammalian Cytotoxicity & Selectivity Index

Rationale: Pyridine-3-carbothioamides can be toxic to mammalian cells by depleting intracellular NAD⁺. This assay establishes the Selectivity Index (SI = CC₅₀ / MIC₅₀).

Reagents

- Cell Line: HepG2 (Liver model - metabolic competence) or Vero (Kidney epithelial).
- Assay Kit: CellTiter-Glo® (Promega) - measures ATP as a proxy for viability.
- Compound: Same DMSO stocks as Protocol 1.

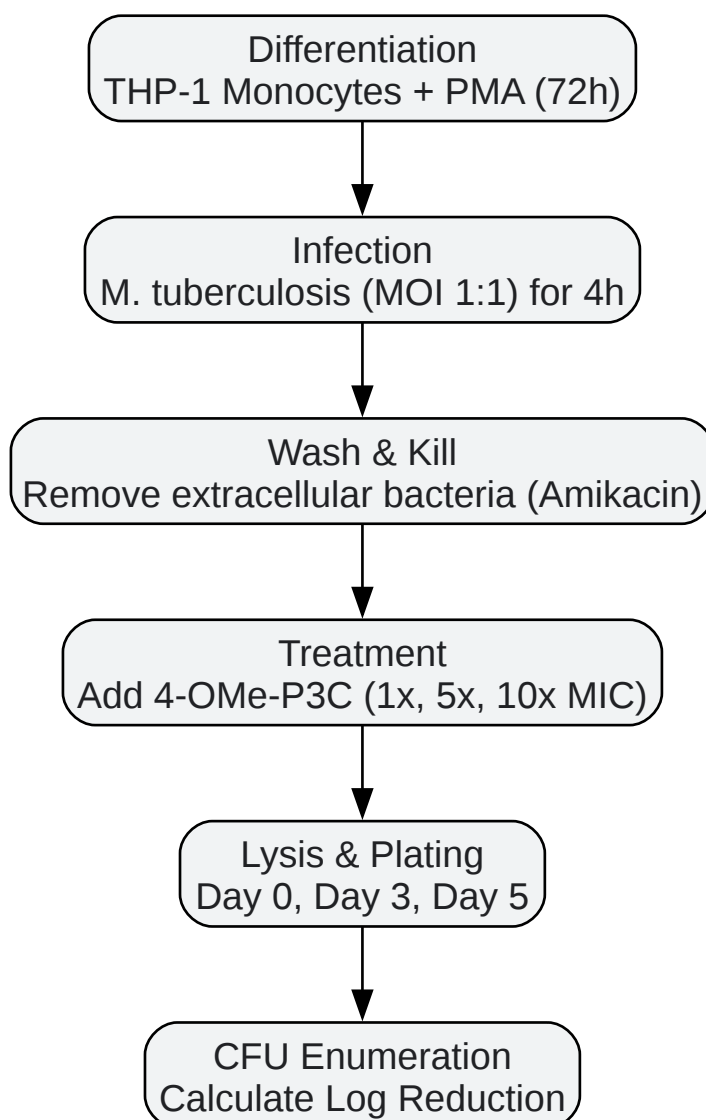
Methodology

- Seeding: Seed HepG2 cells at 5,000 cells/well in 96-well white opaque plates. Incubate 24h for attachment.
- Treatment:
 - Remove media. Add fresh media containing 4-OMe-P3C (Range: 200 μ M – 0.4 μ M).
 - Include Puromycin (10 μ g/mL) as a cytotoxic positive control.
 - Keep DMSO constant at 0.5%.
- Incubation: Incubate for 72 hours at 37°C, 5% CO₂.
- Readout:
 - Equilibrate plate to Room Temp (RT).
 - Add 100 μ L CellTiter-Glo reagent. Shake 2 min. Incubate 10 min.
 - Measure Luminescence.
- Calculation:
 - Determine CC₅₀ (Concentration causing 50% ATP loss).
 - Selectivity Index (SI):
 - Target: An SI > 10 is considered a promising hit; SI > 50 is ideal.

Protocol 3: Intracellular Macrophage Infection Assay

Rationale: *M. tuberculosis* is an intracellular pathogen. The compound must penetrate the host macrophage membrane and remain active in the acidic phagosome.

Workflow Diagram



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Caption: Workflow for assessing intracellular efficacy of **4-methoxypyridine-3-carbothioamide** in THP-1 macrophages.

Key Procedural Nuances

- Differentiation: Use Phorbol 12-myristate 13-acetate (PMA) (100 nM) to differentiate THP-1 monocytes into adherent macrophages.
- Extracellular Killing: After infection, wash cells 3x with PBS and incubate with Amikacin (200 µg/mL) for 1 hour to kill non-phagocytosed bacteria. 4-OMe-P3C is then added after this step.

- Lysis: Lyse macrophages using 0.05% SDS. Do not over-expose bacteria to SDS; dilute immediately in PBS before plating on 7H11 agar.

Expected Results & Troubleshooting

Data Interpretation Table

Observation	Interpretation	Next Steps
High Potency (MIC < 2 μ M), Low Toxicity (SI > 50)	Lead Candidate	Proceed to DMPK and in vivo efficacy.
High Potency (MIC < 2 μ M), High Toxicity (SI < 5)	General Toxin	Likely inhibiting mammalian NAD ⁺ synthesis. Discard or modify structure.
Low Potency (MIC > 50 μ M)	Inactive / Prodrug Failure	The EthA enzyme may not activate this specific analog. Test in EthA over-expressing strain.
Activity only in Macrophages	Host-Directed Therapy	Compound may induce autophagy or ROS in host cells rather than killing bacteria directly.

Troubleshooting

- Precipitation: The 4-methoxy group increases lipophilicity compared to simple pyridine amides. If precipitation occurs in media, add 10% Cyclodextrin (HP- β -CD) to the formulation.
- Color Interference: 4-methoxypyridine derivatives can sometimes be autofluorescent. Always include a "Compound Only" (no cells) control in fluorescence assays to subtract background.

References

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